Atroscine's practical applications in ophthalmology research models

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Compound of Interest

Compound Name: *Atroscine*

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Atroscine in Ophthalmic Research: Applications and Protocols

A note on nomenclature: **Atroscine** is an optically inactive form of atropine, a well-researched non-selective muscarinic antagonist. In the context of ophthalmology research, the vast majority of studies and applications are reported under the name "atropine." Therefore, this document will detail the practical applications and protocols for atropine, which are directly applicable to research involving **atroscine**.

Application Notes

Atropine has been a subject of extensive research in ophthalmology, primarily for its role in controlling myopia progression.[1] It is also used in various diagnostic and therapeutic procedures, including cycloplegic refraction and the management of uveitis.[2] Research models are crucial for elucidating the mechanisms of action, efficacy, and safety of atropine.

Key Research Applications:

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- Myopia Control: Atropine is widely investigated for its ability to slow down the progression of myopia in children and various animal models such as guinea pigs, tree shrews, and monkeys.[1][3] Studies focus on understanding its molecular mechanism at the retinal and scleral levels.[1][3][4]

- Retinal Signaling Pathway Analysis: Research models are employed to study how atropine affects retinal signaling pathways. This includes investigating its impact on retinal ganglion cells and other neural circuits.[5]

- Corneal and Scleral Physiology: The effects of atropine on the cornea and sclera are studied to understand its influence on the structural components of the eye and to assess potential toxicity.[3]

- Drug Stability and Formulation: A significant aspect of research involves ensuring the stability of atropine ophthalmic solutions. Apoatropine, a degradation product of atropine, is a critical marker for the chemical instability of these formulations.[6]

Quantitative Data Summary

The following tables summarize quantitative data from various research studies on atropine in ophthalmology models.

Table 1: Differentially Regulated Proteins in FDM Guinea Pig Retina after Atropine Treatment

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Protein	Regulation	Fold Change (iTRAQ)	Fold Change (SWATH)	p-value
Protein 1	Up-regulated	≥ 1.5	≥ 1.4	≤ 0.05
Protein 2	Up-regulated	≥ 1.5	≥ 1.4	≤ 0.05
...	...	...	...	...
Protein 12	Up-regulated	≥ 1.5	≥ 1.4	≤ 0.05
Protein 13	Down-regulated	≤ 0.67	≤ 0.71	≤ 0.05
Protein 14	Down-regulated	≤ 0.67	≤ 0.71	≤ 0.05
...	...	...	...	...
Protein 29	Down-regulated	≤ 0.67	≤ 0.71	≤ 0.05
Source: A total of 29 confident proteins were consistently quantified and matched, comprising 12 up-regulated and 17 down-regulated proteins.[1][3]				

Table 2: Atropine Concentration in Mouse Retina

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Application Route	Applied Concentration	Retinal Concentration
Topical (Corneal)	0.05%	Approximately 400 times less than applied
Direct Retinal Immersion	800 µM (0.05%)	800 µM

Source: The concentration reaching the retina was found to be significantly lower with topical application compared to direct immersion.[5]

Experimental Protocols

Protocol 1: Induction of Form-Deprivation Myopia (FDM) in a Guinea Pig Model

This protocol describes the induction of myopia in guinea pigs, a common model to test the efficacy of anti-myopia treatments like atropine.

Materials:

- Three-week-old guinea pigs
- Latex goggle with a diffuser
- Topical anesthetic (e.g., proparacaine hydrochloride)
- 1% atropine gel (10 g/L)

Procedure:

- Anesthetize the guinea pigs with a suitable anesthetic.
- Randomly select one eye for form deprivation.
- Attach a latex goggle with a diffuser to the selected eye to induce myopia. The contralateral eye serves as a control.

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- House the animals in a controlled environment with a standard light/dark cycle.
- For the treatment group, apply 1% atropine gel topically to the form-deprived eye daily for the duration of the experiment (e.g., 4 weeks).
- At the end of the treatment period, perform biometric measurements (e.g., axial length, refraction) to assess the degree of myopia.
- Collect retinal tissue for further molecular analysis (e.g., proteomics).

Protocol 2: Proteomic Analysis of Retinal Tissue using iTRAQ and SWATH-MS

This protocol outlines the steps for analyzing protein expression changes in the retina following atropine treatment in an FDM model.

Materials:

- Retinal tissue from control and atropine-treated FDM guinea pigs
- Lysis buffer
- iTRAQ reagents
- Nano-liquid chromatography-tandem mass spectrometry (nano-LC-MS/MS) system
- Sequential window acquisition of all theoretical mass spectra (SWATH-MS) system
- Bioinformatics software (e.g., Ingenuity Pathway Analysis - IPA)

Procedure:

- Protein Extraction: Homogenize retinal tissues in lysis buffer and quantify the protein concentration.
- iTRAQ Labeling: Perform in-solution digestion of proteins and label the resulting peptides with iTRAQ reagents according to the manufacturer's protocol.

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- Nano-LC-MS/MS Analysis: Analyze the labeled peptides using a nano-LC-MS/MS system to identify and quantify differentially expressed proteins.
- SWATH-MS Analysis: For orthogonal validation, subject retinal tissues from a separate cohort to label-free SWATH-MS proteomics.
- Data Analysis: Combine and analyze the datasets from iTRAQ and SWATH-MS. Identify proteins with significant fold changes (e.g., FC ≥ 1.5 or ≤0.67 for iTRAQ; FC ≥ 1.4 or ≤0.71 for SWATH-MS, with a p-value of ≤0.05).[1][3]
- Bioinformatics Analysis: Use bioinformatics tools like IPA to identify the biological pathways and functions associated with the differentially regulated proteins.

Protocol 3: High-Performance Liquid Chromatography (HPLC) for Atropine Stability Testing

This protocol is for quantifying atropine and its primary degradation product, apoatropine, to assess the stability of ophthalmic solutions.[6]

Materials:

- Atropine ophthalmic solution
- Reference standards for atropine and apoatropine
- HPLC system with a C18 column
- Mobile phase (e.g., a mixture of phosphate buffer and acetonitrile)
- UV detector

Procedure:

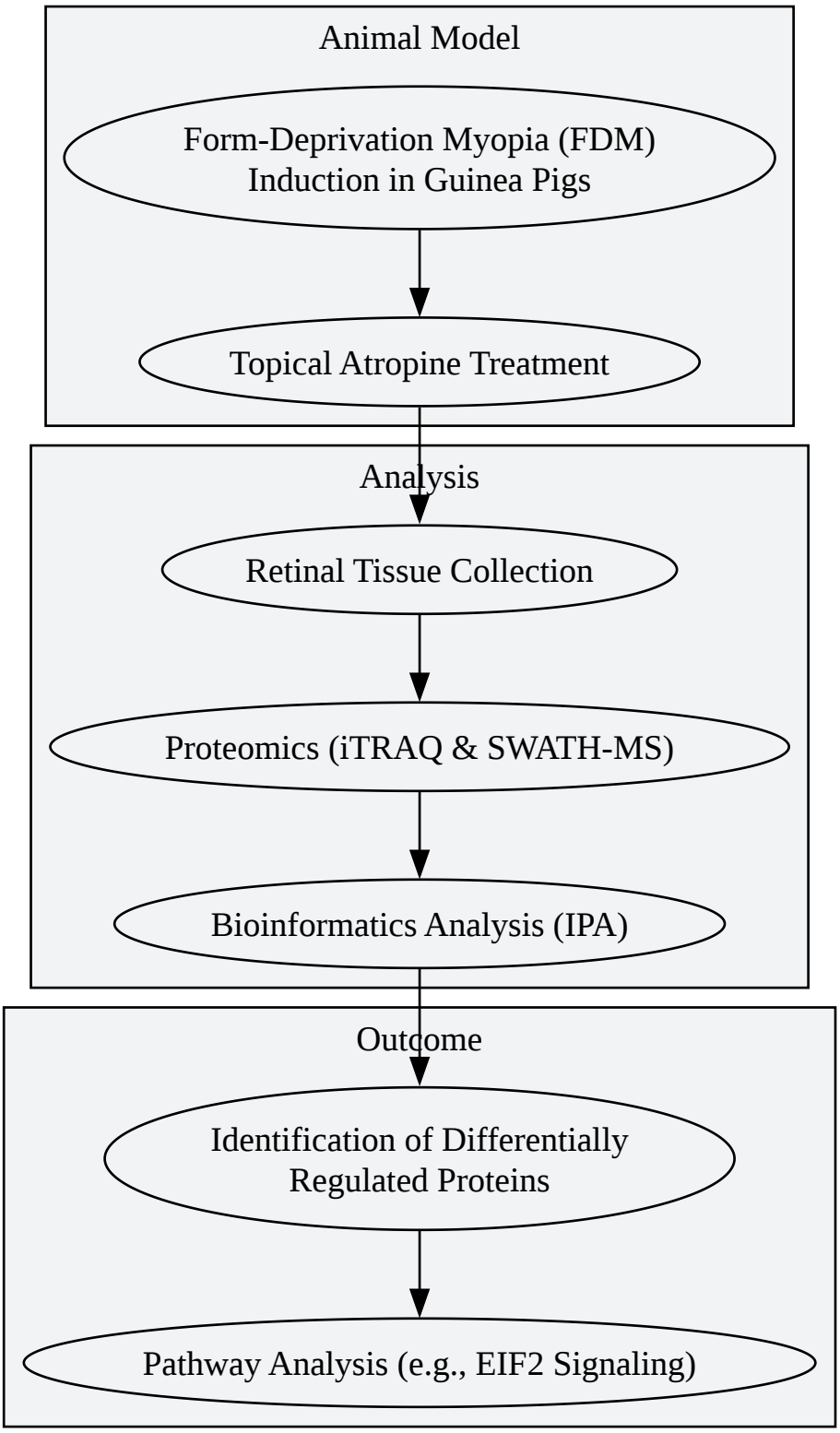
- Standard Preparation: Prepare a series of standard solutions of atropine and apoatropine in the mobile phase to generate a calibration curve.
- Sample Preparation: Dilute the atropine ophthalmic solution sample with the mobile phase to a concentration within the range of the calibration curve.

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- HPLC Analysis:
  - Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
  - Set the flow rate to 1.0 mL/min and the column temperature to 25 °C.
  - Set the detection wavelength to 210 nm.
  - Inject 20 µL of the standard and sample solutions.
- Quantification:
  - Record the chromatograms and identify the peaks for atropine and apoatropine based on their retention times compared to the standards.
  - Calculate the concentration of atropine and apoatropine in the sample using the calibration curve.

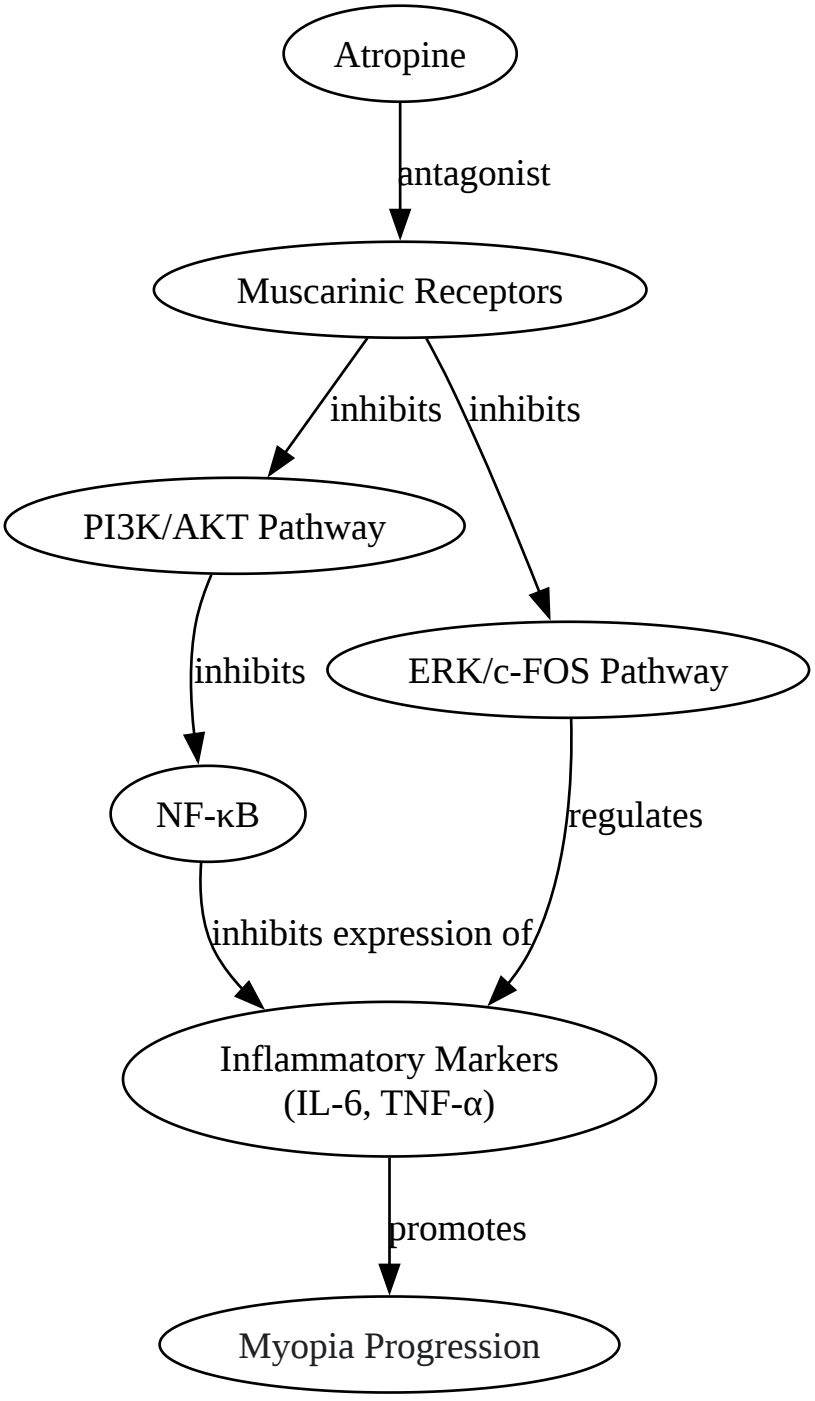
Signaling Pathways and Experimental Workflows

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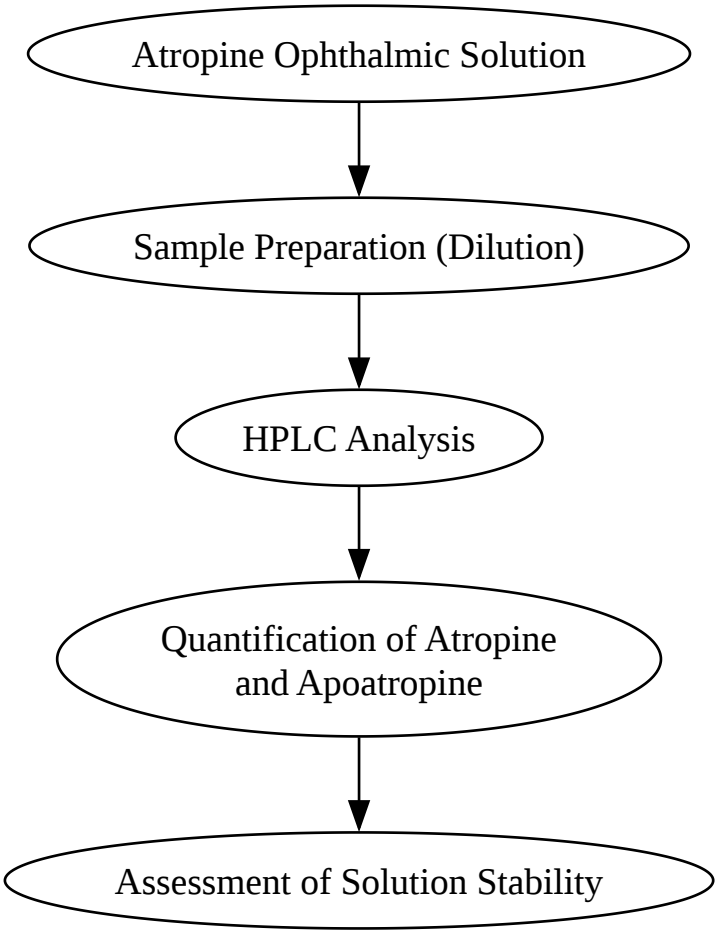
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